

Safeguarding Researchers: A Comprehensive Guide to Handling Calcitriol Lactone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcitriol lactone

Cat. No.: B10773773

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For Immediate Implementation by Laboratory Personnel

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **Calcitriol lactone**. Adherence to these procedures is critical to ensure personal safety and minimize environmental contamination.

Hazard Identification and Risk Assessment

Calcitriol lactone is a metabolite of Calcitriol, the active form of vitamin D3. While specific toxicity data for **Calcitriol lactone** is limited, it should be handled as a potent compound with significant health risks similar to Calcitriol.

GHS Hazard Classification (based on Calcitriol data):

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	1	H300: Fatal if swallowed.
Acute Toxicity, Dermal	1	H310: Fatal in contact with skin.
Acute Toxicity, Inhalation	1	H330: Fatal if inhaled.
Reproductive Toxicity	2	H361: Suspected of damaging fertility or the unborn child.
Specific Target Organ Toxicity	1	H372: Causes damage to organs through prolonged or repeated exposure.

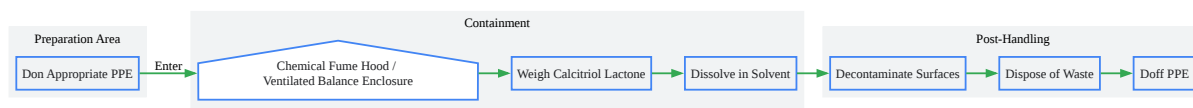
Personal Protective Equipment (PPE)

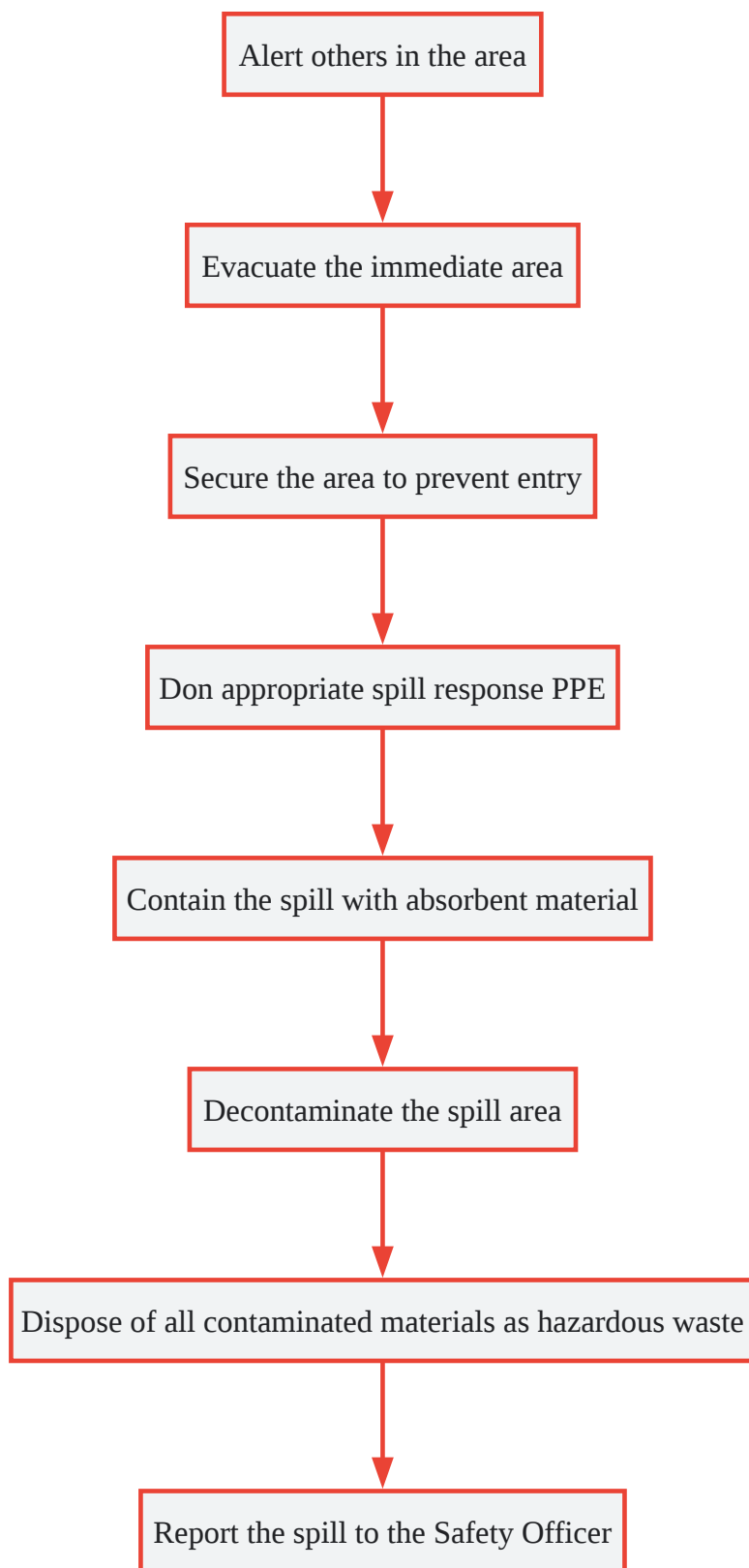
A comprehensive PPE strategy is mandatory for all personnel handling **Calcitriol lactone**. The following table outlines the minimum required PPE.

Body Part	Required PPE	Specifications
Hands	Double-gloving with chemical-resistant gloves	Inner glove: Nitrile, cuff tucked under lab coat sleeve. Outer glove: Nitrile or latex, with cuff extending over the lab coat sleeve. Change outer glove immediately upon contamination.
Body	Disposable, solid-front, back-tying gown	Polypropylene or other appropriate fluid-resistant material. Long sleeves with tight-fitting cuffs.
Eyes	Safety goggles	Indirectly vented, chemical splash goggles.
Face	Face shield	To be worn in conjunction with safety goggles, especially when there is a risk of splashes or aerosol generation.
Respiratory	N95 or higher-rated respirator	Required for all procedures involving handling of the solid compound or when aerosol generation is possible.

Engineering Controls

All handling of **Calcitriol lactone** powder must be performed within a certified chemical fume hood or a ventilated balance enclosure to minimize inhalation exposure.^[1]





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References

- 1. cdnmedia.eurofins.com [cdnmedia.eurofins.com]
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